

5-Amino-2-pentanol HCl: Structural Properties & Synthetic Utility[1]

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Compound of Interest

Compound Name: 5-Amino-2-pentanol HCl

Cat. No.: B8233490

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Executive Summary

5-Amino-2-pentanol Hydrochloride (C₅H₁₄ClNO) is a versatile aliphatic amino-alcohol used primarily as a chiral scaffold in the synthesis of heterocyclic compounds, specifically substituted pyrrolidines.[1][2] Distinguished by its dual functionality—a primary amine at the C5 position and a secondary alcohol at the chiral C2 position—it serves as a pivotal intermediate for constructing complex pharmaceutical architectures, including antihistamines and antimalarial analogues.[1]

This guide provides a rigorous analysis of its physicochemical profile, synthetic pathways, and quality control methodologies, moving beyond basic data to explore the mechanistic behaviors that drive its utility.[1]

Structural Architecture & Stereochemistry[1]

Molecular Identity

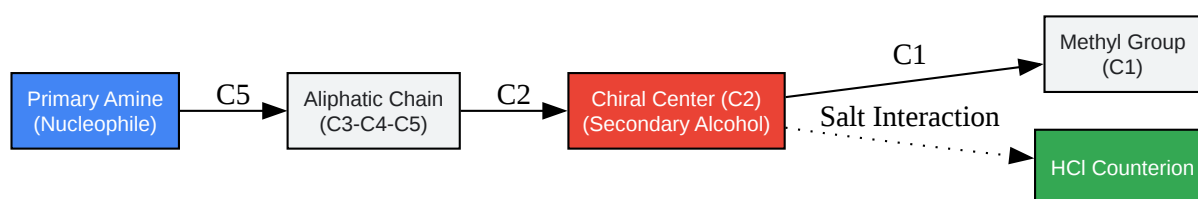
Unlike its linear isomer (5-amino-1-pentanol), 5-amino-2-pentanol possesses a chiral center at the C2 carbon.[1] This stereocenter is critical for asymmetric synthesis, as the spatial

arrangement of the hydroxyl group influences the stereochemical outcome of subsequent cyclization reactions.[1]

- IUPAC Name: 5-Aminopentan-2-ol hydrochloride[1][2]
- Molecular Formula:
- Molecular Weight: 139.62 g/mol [3]
- Key Features:
 - Chiral Center (C2): Exists as (R) and (S) enantiomers.
 - Bifunctional: Contains a nucleophilic primary amine and a secondary alcohol.
 - Salt Form: The hydrochloride salt stabilizes the amine, preventing oxidation and facilitating handling as a solid.[1]

Structural Visualization

The following diagram illustrates the connectivity and the chiral center at C2.[1]



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Figure 1: Structural connectivity of **5-Amino-2-pentanol HCl** highlighting the chiral center.

Physicochemical Profile

The hydrochloride salt significantly alters the physical properties compared to the free base, which is typically a viscous liquid or low-melting solid.[1]

Property	Specification / Value	Context & Notes
Physical State	Solid (Crystalline/Hygroscopic)	The free base is a liquid/oil; HCl salt is a solid.[1]
Melting Point	> 100°C (Decomposes)	Note: Often reported incorrectly as ~35°C (which refers to the 1-pentanol isomer).
Solubility	High in Water, Methanol	Polar salt form dissolves readily in protic solvents.[1]
Hygroscopicity	High	Requires storage in desiccated conditions to prevent deliquescence.
pKa (Amine)	~10.5	Typical for primary aliphatic amines.
CAS (Free Base)	2210-05-1	Verify specific salt CAS with supplier (often custom).

Expert Insight: The high hygroscopicity of the HCl salt can lead to weighing errors during stoichiometry calculations. It is recommended to dry the compound under vacuum over before use in critical stereoselective reactions.

Synthetic Pathways & Manufacturing[1]

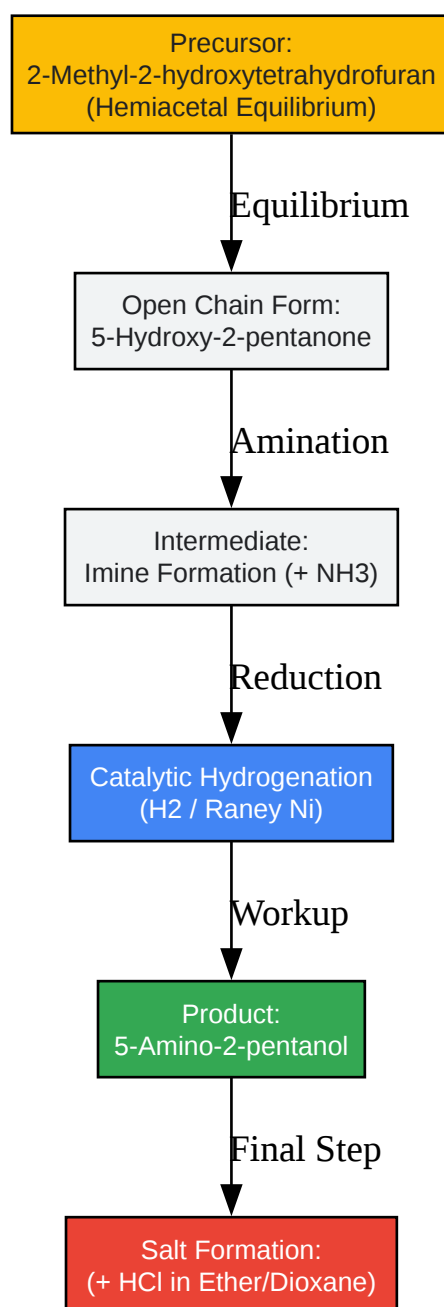
The synthesis of 5-amino-2-pentanol is chemically distinct from the linear 1-pentanol isomer.[1] The most robust route involves the reductive amination of 5-hydroxy-2-pentanone, which exists in equilibrium with its cyclic hemiacetal form (2-methyl-2-hydroxytetrahydrofuran).[1]

Mechanism: Reductive Amination

This pathway avoids the use of high-pressure ring-opening of methyl-THF, which often yields mixtures of isomers.[1]

- Precursor: 5-Hydroxy-2-pentanone (often derived from the hydration of dihydropyran derivatives).
- Amination: Reaction with ammonia () or a nitrogen source to form the imine.
- Reduction: Hydrogenation (using Raney Ni or Pd/C) reduces the imine to the amine and the ketone to the alcohol (if not already reduced).

Synthetic Workflow Diagram



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Figure 2: Industrial synthesis route via reductive amination of the hydroxy-ketone precursor.

Applications in Drug Design & Reactivity[1]

Cyclization to Pyrrolidines

The most defining chemical characteristic of 5-amino-2-pentanol is its propensity to cyclize.[1]
Under Appel reaction conditions (

) or simple acid catalysis with heat, it undergoes intramolecular substitution to form 2-methylpyrrolidine.^[1]

- **Significance:** This reaction is a standard "proof of structure" test. The formation of the 5-membered ring confirms the 1,4-distance between the amine and the alcohol (conceptually similar to the 1,4-relationship in the carbon chain).^[1]
- **Stereochemistry:** The chirality at C2 is preserved (or inverted depending on the mechanism) in the resulting pyrrolidine, allowing for the synthesis of enantiopure pyrrolidine scaffolds found in nicotine analogues and kinase inhibitors.^[1]

Pharmaceutical Linker

The molecule serves as a flexible linker in:

- **Antimalarials:** Analogues of hydroxychloroquine where the side chain requires modification for solubility or metabolic stability.
- **Dispersants:** Used in the synthesis of aromatic dispersants for drug formulations, improving the bioavailability of poorly soluble APIs ^[1].^[1]

Handling, Safety, & Analytics^[1]

Analytical Quality Control (QC)

Due to the lack of a chromophore, UV detection is difficult.^[1]

- **HPLC Method:**
 - **Detector:** Refractive Index (RI) or Charged Aerosol Detector (CAD).
 - **Column:** C18 or Amino-functionalized column.
 - **Buffer:** High pH (ammonium hydroxide) to suppress ionization of the amine, or ion-pairing agents (trifluoroacetic acid) at low pH.^[1]
- **GC-MS:**

- Requires derivatization (e.g., with BSTFA) to make the salt volatile and prevent tailing of the amine/alcohol groups.[1]

Safety Protocols

- Hazards: The free base is corrosive (Skin Corr.[4][5] 1B). The HCl salt is an irritant but less volatile.
- Storage: Store under inert gas (Argon/Nitrogen) to prevent carbonate formation (reaction with atmospheric
).

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